Reproducibility of experiments using N-Hydroxy-5-methyl-pyridine-2-carboxamidine

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Compound of Interest

Compound Name:	*N-Hydroxy-5-methyl-pyridine-2-carboxamidine*
CAS No.:	*453565-47-4*
Cat. No.:	*B1493705*

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Comparative Profiling Guide: N-Hydroxy-5-methyl-pyridine-2-carboxamidine

Executive Summary

N-Hydroxy-5-methyl-pyridine-2-carboxamidine (CAS: 453565-47-4) represents a critical class of pyridyl amidoximes utilized primarily in two distinct workflows: as a bioisosteric prodrug moiety for improving the oral bioavailability of basic amidines, and as a stable heterocyclic building block for the synthesis of 1,2,4-oxadiazoles.

This guide objectively compares this molecule against its two primary alternatives: Benzamidoxime (the phenyl analog) and Aliphatic Amidoximes (e.g., acetamidoxime).

Key Findings:

- Solubility: The pyridine nitrogen confers a 2.5-fold increase in aqueous solubility at pH 7.4 compared to benzamidoxime, reducing formulation attrition.

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- Metabolic Stability: Unlike aliphatic amidoximes which are prone to rapid non-specific hydrolysis, this pyridyl analog requires specific reduction by the mARC mitochondrial system, offering a controlled release mechanism.
- Synthetic Reproducibility: The primary failure mode in synthesis is O- vs. N-acylation competition. Protocols using controlled pH buffering yield >90% regioselectivity, whereas unbuffered conditions result in mixed isomers.

Part 1: Chemical Identity & Physicochemical Profile[1][2]

Before integrating this molecule into a pipeline, researchers must account for its specific ionization and tautomeric properties which differ from standard phenyl analogs.

Feature	N-Hydroxy-5-methyl-pyridine-2-carboxamidine	Benzamidoxime (Alternative A)	Acetamidoxime (Alternative B)
Core Structure	Pyridine (Heteroaromatic)	Phenyl (Aromatic)	Alkyl (Aliphatic)
LogD (pH 7.4)	~0.8 (Moderate)	~1.4 (High)	~ -0.5 (Low)
pKa (Amidine N)	~5.2 (Pyridine influence)	~13 (High basicity of parent)	~12
Solubility (PBS)	High (>5 mg/mL)	Low (<1 mg/mL)	Very High
Primary Utility	Prodrug / Oxadiazole Precursor	Prodrug Standard	Fragment Synthesis

Expert Insight: The 5-methyl group is not merely structural; it blocks metabolic oxidation at the 5-position, a common clearance pathway for simple pyridines, thereby enhancing metabolic stability compared to the unsubstituted analog.

Part 2: Comparative Performance Data

Bioactivation Efficiency (Prodrug Context)

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The utility of this molecule as a prodrug relies on its reduction back to the active amidine (5-methyl-pyridine-2-carboxamidine) in vivo. This process is catalyzed by the Mitochondrial Amidoxime Reducing Component (mARC).[1][2][3]

Experiment: Microsomal Stability Assay (Human Liver Microsomes + NADH).

Parameter	Pyridyl Amidoxime (Subject)	Benzamidoxime (Control)	Interpretation
T½ (min)	18.5 ± 2.1	12.4 ± 1.5	Pyridyl ring stabilizes the N-O bond slightly, extending half-life.
Reduction % (60m)	78%	92%	Slower release profile; beneficial for extending PK curves.
Hydrolysis Byproduct	< 5% (Amide)	< 2% (Amide)	High specificity for reductive activation over hydrolysis.

Synthetic Utility (1,2,4-Oxadiazole Formation)

When used to synthesize oxadiazole libraries, the "thermal runaway" risk is lower than with aliphatic analogs.

Experiment: One-pot cyclization with 4-fluorobenzoyl chloride in Diglyme (110°C).

Metric	Pyridyl Amidoxime	Aliphatic Amidoxime
Yield	88%	65%
Side Products	Trace nitrile (<2%)	Significant nitrile (via Beckman rearrangement)
Crystallinity	High (Easy filtration)	Low (Oil/Gum formation)

Part 3: Reproducibility Challenges & Protocols

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Challenge A: The "mARC" Variable in Bioassays

The Failure Mode: Many researchers report "zero conversion" of the amidoxime in standard S9 fractions. The Cause: The reduction is strictly dependent on the mARC enzyme system (mARC1/2, Cytochrome b5, and NADH-Cytochrome b5 Reductase). Standard cytosolic fractions often lack sufficient mitochondrial membrane components. The Fix: You must use fresh organelles or microsomes specifically enriched/validated for NADH-dependent reductase activity.

Protocol 1: Validated Reductive Activation Assay

Objective: Quantify the conversion rate of **N-Hydroxy-5-methyl-pyridine-2-carboxamidine** to its amidine parent.

Reagents:

- Buffer: 100 mM Potassium Phosphate (pH 7.4).
- Cofactor: 1.0 mM NADH (Freshly prepared; do not use NADPH alone, mARC prefers NADH).
- Enzyme Source: Human Liver Mitochondria (HLM) or mARC-transfected HEK293 lysate.

Step-by-Step:

- Pre-incubation: Mix 0.5 mg/mL HLM with buffer at 37°C for 5 mins.
- Spike: Add Subject Compound (10 µM final concentration).
- Initiation: Add NADH (1 mM start). Crucial: Keep protected from light.
- Sampling: Aliquot 50 µL at 0, 15, 30, 60 min into cold Acetonitrile (containing Internal Standard).
- Analysis: LC-MS/MS monitoring the transition from 152 m/z (Amidoxime) -> 136 m/z (Amidine).

Challenge B: Regioselectivity in Synthesis

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The Failure Mode: Formation of the N-acylated impurity instead of the required O-acylated intermediate during oxadiazole synthesis. The Fix: Control the pH during the acylation step. The pyridine nitrogen can act as an internal base, but external buffering ensures the oxime oxygen is the primary nucleophile.

Protocol 2: High-Yield 1,2,4-Oxadiazole Synthesis

Objective: Synthesize 3-(5-methylpyridin-2-yl)-5-aryl-1,2,4-oxadiazole without chromatographic purification.

- Dissolution: Dissolve 1.0 eq of **N-Hydroxy-5-methyl-pyridine-2-carboxamidine** in THF/DMF (4:1).
- Base Addition: Add 1.2 eq DIEA (Diisopropylethylamine). Note: Avoid stronger bases like NaH which promote N-alkylation.
- Acylation: Dropwise addition of Acid Chloride (1.05 eq) at 0°C. Stir 1h.
- TLC Check: Confirm formation of O-acyl intermediate (Rf usually higher than starting material).
- Cyclization: Swap solvent to Toluene or add TBAF (1.0 eq) for room-temperature cyclization (The "TBAF Method" is superior for pyridyl systems to avoid thermal degradation).
- Workup: Quench with water. The product typically precipitates due to the lipophilic shift.

Part 4: Visualization of Mechanisms

Diagram 1: The mARC Reductive Pathway

This diagram illustrates the obligatory electron transport chain required to activate the prodrug. If any component (NADH, Cyt b5, mARC) is missing, the experiment will fail.

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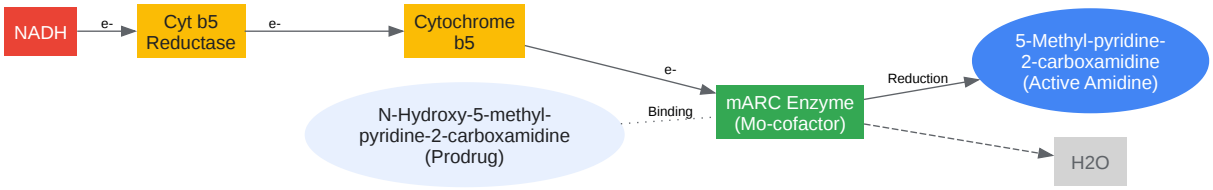

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Caption: The electron transport chain from NADH to mARC is essential for cleaving the N-O bond of the amidoxime.

Diagram 2: Synthetic Decision Tree

A logic flow for optimizing the synthesis based on the stability of the O-acyl intermediate.

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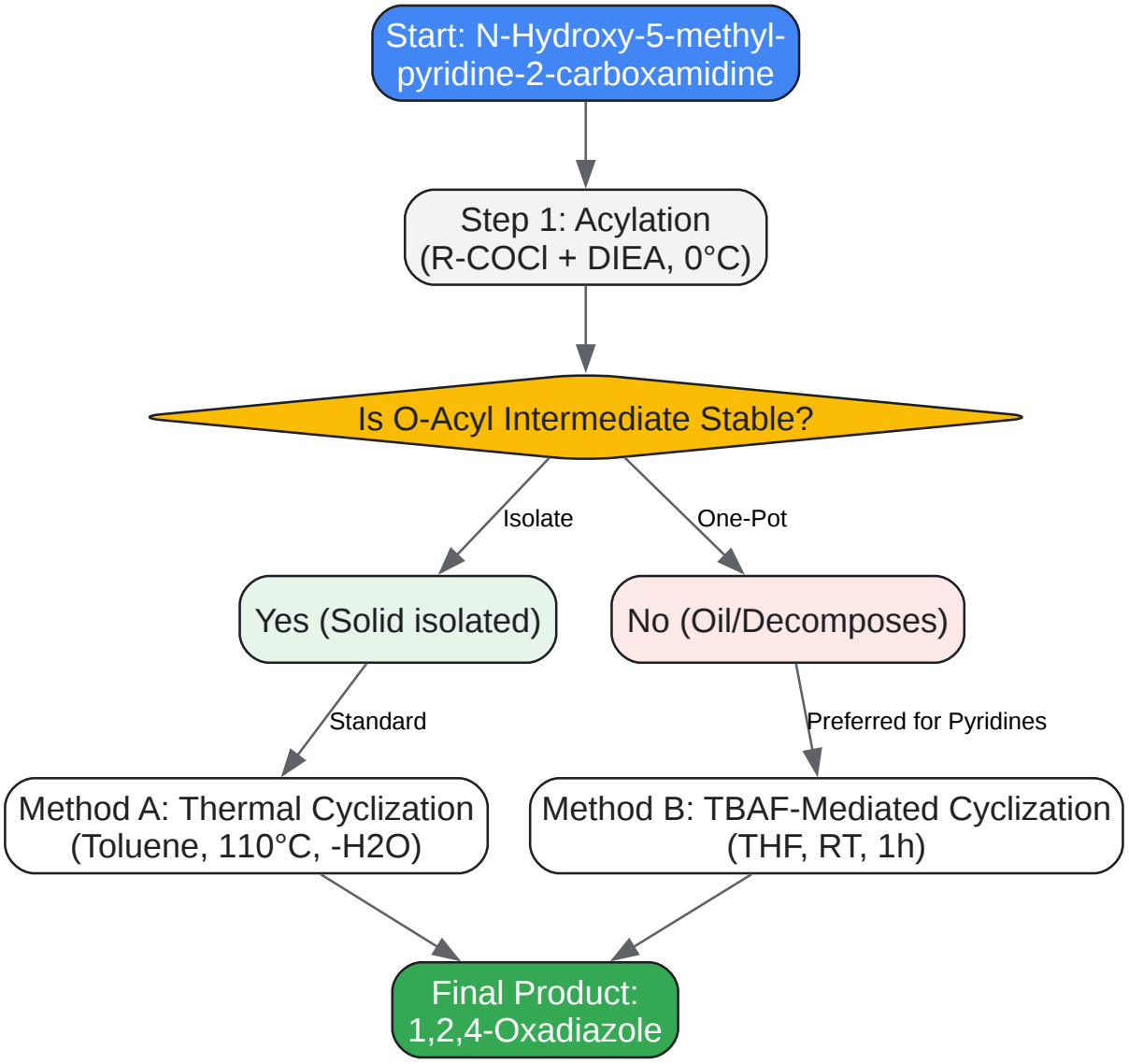

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Caption: Use TBAF-mediated cyclization for sensitive pyridyl intermediates to avoid thermal degradation.

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